

A Technical Guide to BCATc Inhibitor 2: Sourcing, Purity, and Experimental Applications

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Compound of Interest

Compound Name: *BCATc Inhibitor 2*

Cat. No.: *B15617270*

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For researchers and drug development professionals investigating the role of branched-chain amino acid transaminase, cytosolic (BCATc), this guide provides a comprehensive overview of **BCATc Inhibitor 2**, a key tool for in vitro and in vivo studies. This document details commercially available sources, reported purity levels, and methodologies for key experiments, offering a foundational resource for scientific inquiry.

Supplier and Purity Overview

BCATc Inhibitor 2, a sulfonyl hydrazide compound, is available from several reputable suppliers. The purity of the compound is a critical factor for experimental reproducibility, and most suppliers provide material with a high degree of purity, typically greater than 98%. The following table summarizes the available information from prominent vendors.

Supplier	Reported Purity	Catalog Number (Example)
AbMole BioScience	>99%	M21208
MedChemExpress	Purity specification available upon request	HY-141669 (as BCAT-IN-2, a distinct but related molecule)
Cayman Chemical	≥98%	10010428
Fisher Scientific	≥98% (distributor for Cayman Chemical)	NC1141883
Thomas Scientific	Information available upon request	-
APExBIO	98.00%	B5329

Note: Researchers should always consult the Certificate of Analysis (CoA) provided by the supplier for batch-specific purity data.

Biological Activity and Selectivity

BCATc Inhibitor 2 demonstrates potent and selective inhibition of the cytosolic isoform of branched-chain amino acid transaminase. It has been shown to be approximately 15-fold more selective for BCATc over the mitochondrial isoform (BCATm).[1][2][3] The half-maximal inhibitory concentrations (IC₅₀) are reported to be 0.81 μM for the human enzyme and 0.2 μM for the rat enzyme.[1][2][3]

Experimental Protocols

Detailed experimental methodologies are crucial for the successful application of **BCATc Inhibitor 2**. The following protocols are based on descriptions found in the literature.

In Vitro BCATc Inhibition Assay

This protocol outlines a general procedure for determining the inhibitory activity of **BCATc Inhibitor 2** against the human BCATc enzyme.

Materials:

- Recombinant human BCATc enzyme
- α -ketoisocaproate (KIC)
- Glutamate
- NADH
- Glutamate dehydrogenase (GDH)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, containing 100 mM KCl)
- **BCATc Inhibitor 2** dissolved in a suitable solvent (e.g., DMSO)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Prepare a reaction mixture containing assay buffer, KIC, glutamate, and NADH in each well of a 96-well plate.
- Add varying concentrations of **BCATc Inhibitor 2** (or vehicle control) to the wells.
- Initiate the reaction by adding the recombinant human BCATc enzyme.
- Immediately begin monitoring the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADH. The reaction is coupled such that the α -ketoglutarate produced by BCATc is converted back to glutamate by GDH, consuming NADH in the process.
- Calculate the initial reaction rates from the linear portion of the absorbance versus time curve.
- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a suitable dose-response curve.

In Vivo Neuroprotection Study in a Rat Model

BCATc Inhibitor 2 has been investigated for its neuroprotective effects in animal models. The following provides a general workflow for such a study.

Animal Model:

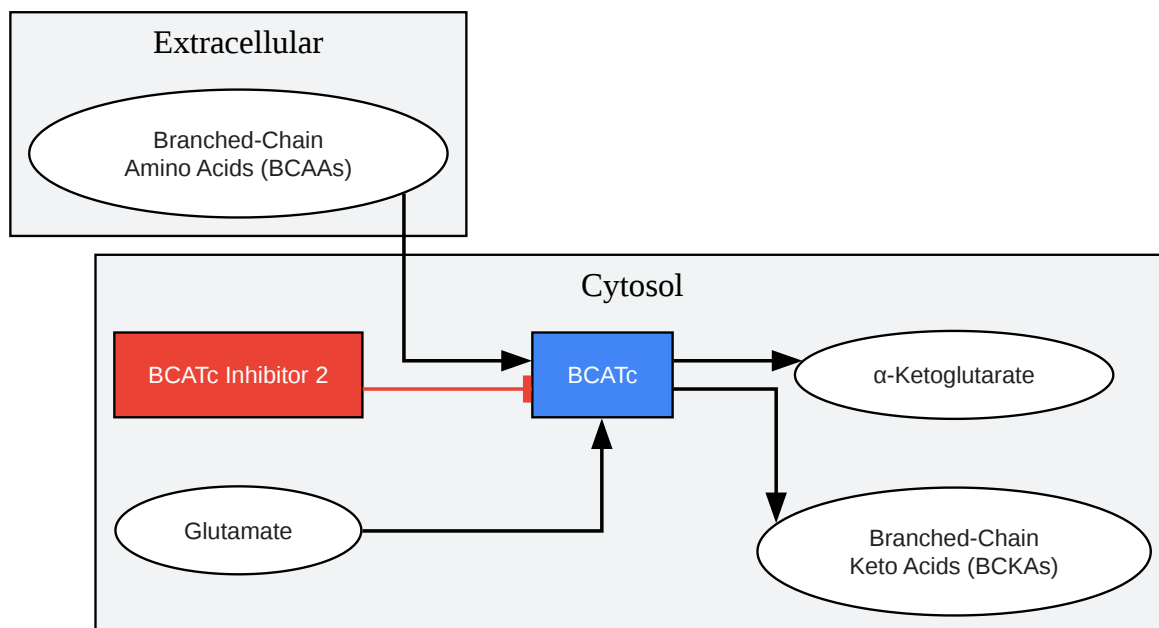
- Lewis rats are often used.
- Neurodegeneration can be induced by the administration of a neurotoxin, such as 3-nitropropionic acid (3-NP).

Procedure:

- Acclimate animals to the housing conditions and handling procedures.
- Administer **BCATc Inhibitor 2** or vehicle control to the animals via a suitable route (e.g., subcutaneous injection) at a predetermined dose (e.g., 30 mg/kg/day).[4]
- Concurrently, induce neurodegeneration by administering the neurotoxin according to an established protocol.
- Monitor the animals for motor deficits using tests such as the rotarod and beam walking performance.[4]
- At the end of the study period, euthanize the animals and perform histological examination of the brains to assess the extent of neuronal degeneration.[4]
- Compare the behavioral and histological outcomes between the inhibitor-treated and vehicle-treated groups to evaluate the neuroprotective efficacy of **BCATc Inhibitor 2**.

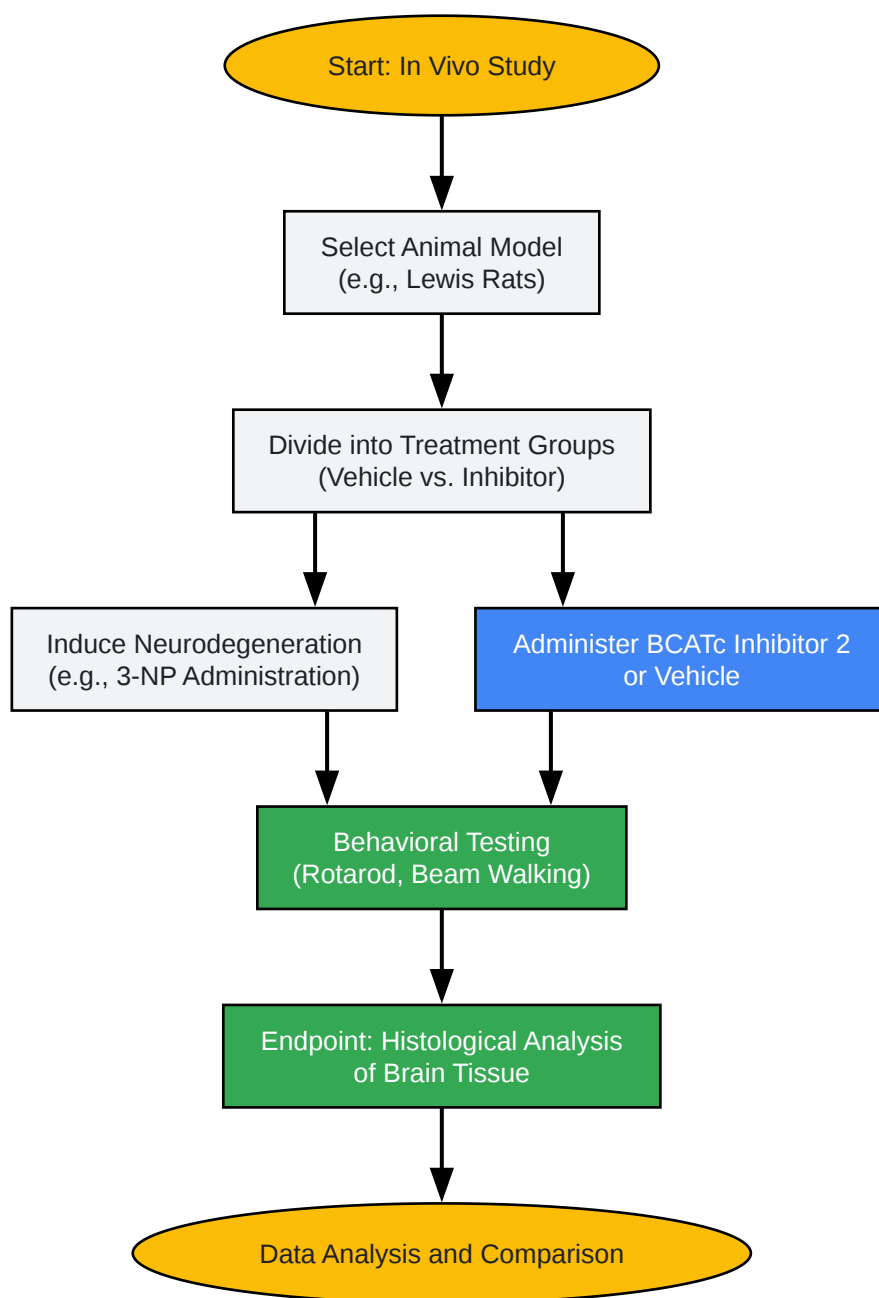
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and experimental designs, the following diagrams are provided.



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Caption: Simplified signaling pathway of cytosolic branched-chain amino acid metabolism.



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Caption: General experimental workflow for an in vivo neuroprotection study.

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